

# A Comparative Guide to Phrixotoxin-3 and Tetrodotoxin for Blocking Nav Channels

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## Compound of Interest

Compound Name: *Phrixotoxin-3*

Cat. No.: *B1573953*

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This guide provides a detailed, objective comparison of **Phrixotoxin-3** and Tetrodotoxin (TTX), two potent neurotoxins widely used in research to block voltage-gated sodium (Nav) channels. Understanding their distinct mechanisms of action, subtype selectivities, and experimental considerations is crucial for their effective application in neuroscience research and drug discovery.

## At a Glance: Phrixotoxin-3 vs. Tetrodotoxin

| Feature             | Phrixotoxin-3                                                                 | Tetrodotoxin                                                                                             |
|---------------------|-------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------|
| Type of Toxin       | Peptide Toxin (from Tarantula Venom)                                          | Small Molecule Neurotoxin                                                                                |
| Binding Site        | Voltage Sensor Domain (Domain II)                                             | Outer Pore (P-loop) - Site 1                                                                             |
| Mechanism           | Gating modifier; traps the voltage sensor                                     | Pore blocker; physically occludes the ion pathway                                                        |
| Primary Selectivity | Highly potent on Nav1.2                                                       | Broadly potent on TTX-sensitive (TTX-s) subtypes                                                         |
| Reversibility       | Generally reversible                                                          | Reversible                                                                                               |
| Common Applications | Studying the role of specific Nav subtypes (esp. Nav1.2) in neuronal function | General inhibition of neuronal activity, distinguishing between TTX-s and TTX-resistant (TTX-r) channels |

## Quantitative Comparison of Inhibitory Potency

The half-maximal inhibitory concentration (IC<sub>50</sub>) values presented below have been compiled from various electrophysiological studies. These values highlight the distinct subtype selectivity profiles of **Phrixotoxin-3** and Tetrodotoxin.

| Nav Channel Subtype | Phrixotoxin-3 IC50 (nM) | Tetrodotoxin IC50 (nM) | Subtype Sensitivity to TTX |
|---------------------|-------------------------|------------------------|----------------------------|
| Nav1.1              | 610[1]                  | 4.1[2]                 | TTX-sensitive              |
| Nav1.2              | 0.6[3][4]               | 14[2]                  | TTX-sensitive              |
| Nav1.3              | 42[3]                   | 5.3[2]                 | TTX-sensitive              |
| Nav1.4              | 288[1]                  | 7.6[2]                 | TTX-sensitive              |
| Nav1.5              | 72[3]                   | >1000[2]               | TTX-resistant              |
| Nav1.6              | ~100[5]                 | 2.3[2]                 | TTX-sensitive              |
| Nav1.7              | 25[1]                   | 36[2]                  | TTX-sensitive              |
| Nav1.8              | -                       | >1000                  | TTX-resistant              |
| Nav1.9              | -                       | >1000                  | TTX-resistant              |

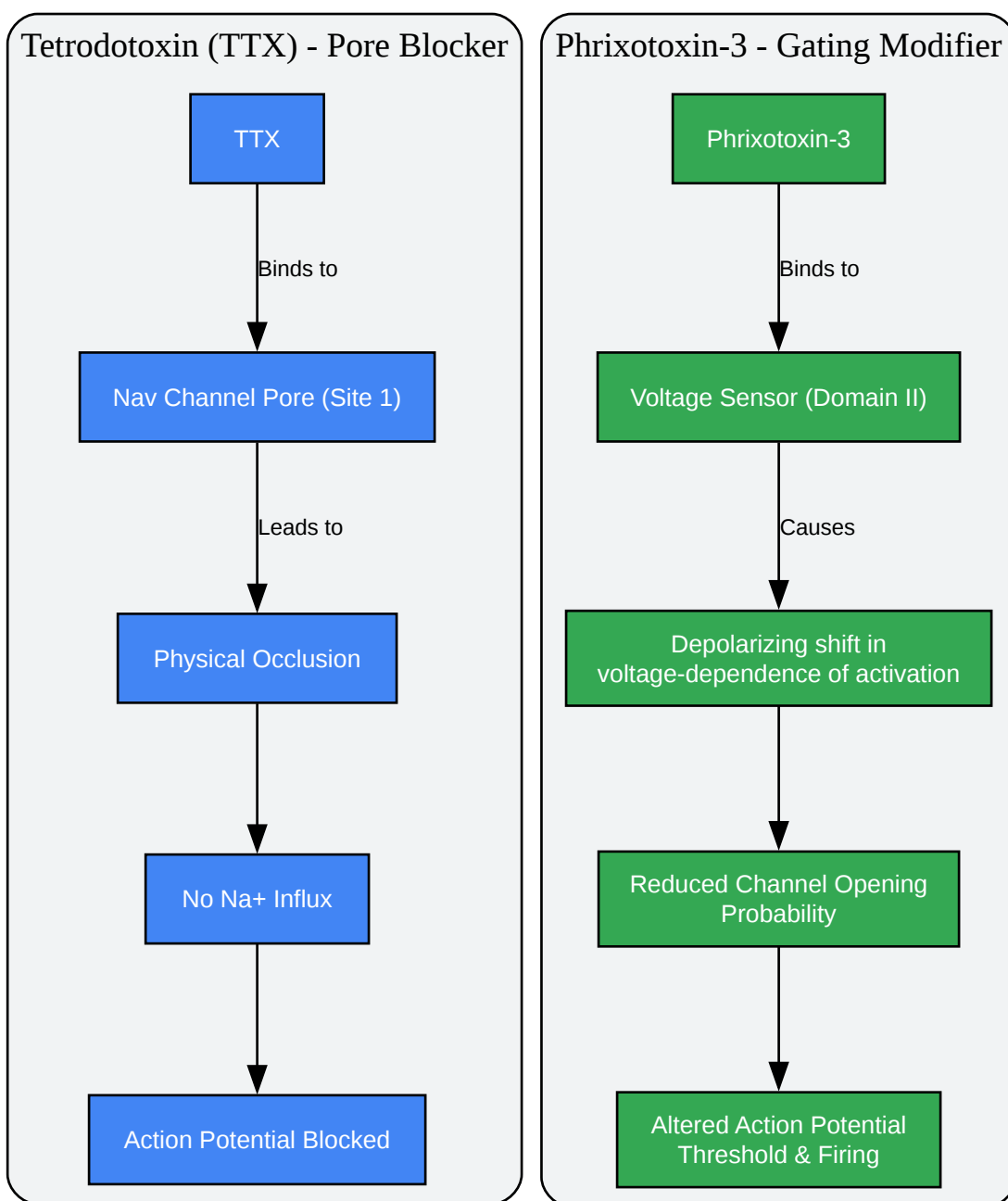
Note: IC50 values can vary depending on the experimental conditions, such as the expression system and specific electrophysiological protocol used.

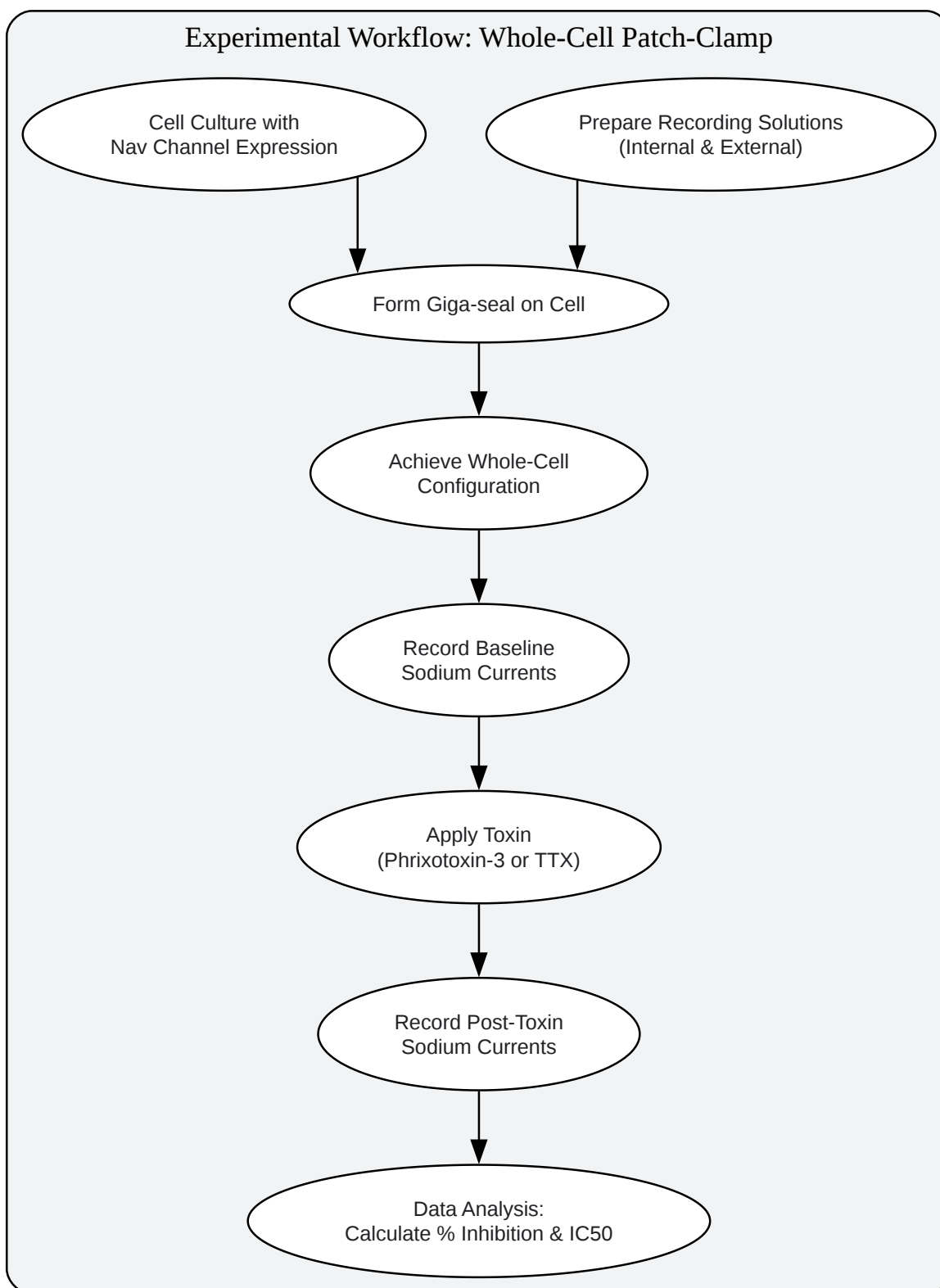
## Mechanism of Action

While both toxins block Nav channels, their mechanisms are fundamentally different.

Tetrodotoxin acts as a classic pore blocker. It binds to neurotoxin receptor site 1 in the outer vestibule of the channel, physically occluding the pore and preventing the influx of sodium ions. [6][7][8][9] This directly inhibits the generation and propagation of action potentials in neurons and other excitable cells.[7]

**Phrixotoxin-3**, on the other hand, is a gating modifier. It interacts with the voltage sensor in domain II of the Nav channel.[4] This interaction doesn't physically block the pore but rather shifts the voltage-dependence of channel activation to more depolarized potentials, making it more difficult for the channel to open in response to changes in membrane potential.[1][4][5]





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